

Molecular weight and formula of Ethyl 2-(2-oxopiperidin-4-yl)acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-(2-oxopiperidin-4-yl)acetate

Cat. No.: B598304

[Get Quote](#)

An In-depth Technical Guide to Ethyl 2-(2-oxopiperidin-4-yl)acetate

This technical guide provides a comprehensive overview of **Ethyl 2-(2-oxopiperidin-4-yl)acetate**, a heterocyclic compound of interest in synthetic and medicinal chemistry. The document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, a representative synthetic protocol, and its potential applications.

Chemical and Physical Properties

Ethyl 2-(2-oxopiperidin-4-yl)acetate is a piperidine derivative characterized by a lactam ring and an ethyl acetate substituent. Its chemical properties are summarized below, providing essential data for laboratory use, characterization, and experimental design.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₅ NO ₃	[1]
Molecular Weight	185.22 g/mol	[1][2]
CAS Number	102943-18-0	[1]
Synonyms	Ethyl 2-(2-oxo-4-piperidyl)acetate, 4-Piperidineacetic acid, 2-oxo-, ethyl ester	[1][2]

Representative Synthetic Protocol

While specific, detailed experimental protocols for the synthesis of **Ethyl 2-(2-oxopiperidin-4-yl)acetate** are not extensively published in publicly available literature, a general synthetic approach can be inferred from the synthesis of analogous compounds. The following protocol is a representative example based on common organic synthesis methodologies for similar structures, such as the alkylation of a precursor followed by cyclization or modification.

Objective: To synthesize **Ethyl 2-(2-oxopiperidin-4-yl)acetate**.

Materials:

- Precursor molecule (e.g., a suitable glutamic acid derivative or a substituted piperidone)
- Ethyl bromoacetate
- A suitable base (e.g., potassium carbonate, sodium hydride)
- Anhydrous solvent (e.g., acetone, tetrahydrofuran (THF))
- Reagents for reduction or cyclization (if necessary, e.g., catalytic hydrogenation)
- Reagents for purification (e.g., silica gel for column chromatography, solvents like ethyl acetate and petroleum ether)

Methodology:

- Alkylation: A mixture of the chosen precursor and a base (e.g., anhydrous K₂CO₃) in a dry solvent (e.g., acetone) is stirred. Ethyl bromoacetate is then added to the mixture. The reaction is typically refluxed for several hours and monitored by Thin Layer Chromatography (TLC).[3]
- Work-up: After the reaction is complete, the mixture is filtered to remove the base. The solvent is then removed under reduced pressure to yield the crude product.[3]
- Cyclization/Reduction (if applicable): Depending on the starting material, a subsequent step to form the 2-oxopiperidine ring may be necessary. This could involve the reduction of a nitro group to an amine followed by spontaneous or induced lactamization. For instance, a selective reduction can be achieved using iron powder in the presence of ammonium chloride.[3]
- Purification: The crude product is purified using silica gel column chromatography to isolate the target compound, **Ethyl 2-(2-oxopiperidin-4-yl)acetate**.[4]

This protocol is a generalized representation. The precise conditions, reagents, and reaction steps would need to be optimized based on the specific synthetic route chosen.

Applications in Drug Development

Ethyl 2-(2-oxopiperidin-4-yl)acetate and structurally related compounds serve as valuable intermediates and building blocks in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs). The piperidine and lactam moieties are common scaffolds in medicinal chemistry due to their favorable pharmacokinetic properties and ability to interact with biological targets.

While specific applications for this exact molecule are not widely detailed, analogous structures like ethyl 2-(2-oxopyrrolidin-1-yl)acetate are used as intermediates in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs).[5] Similarly, related phenoxy acetate derivatives are precursors for dual glucokinase and PPAR γ activators, which are targets for hypoglycemic agents.[3] This suggests that **Ethyl 2-(2-oxopiperidin-4-yl)acetate** holds potential as a key intermediate for various therapeutic agents.

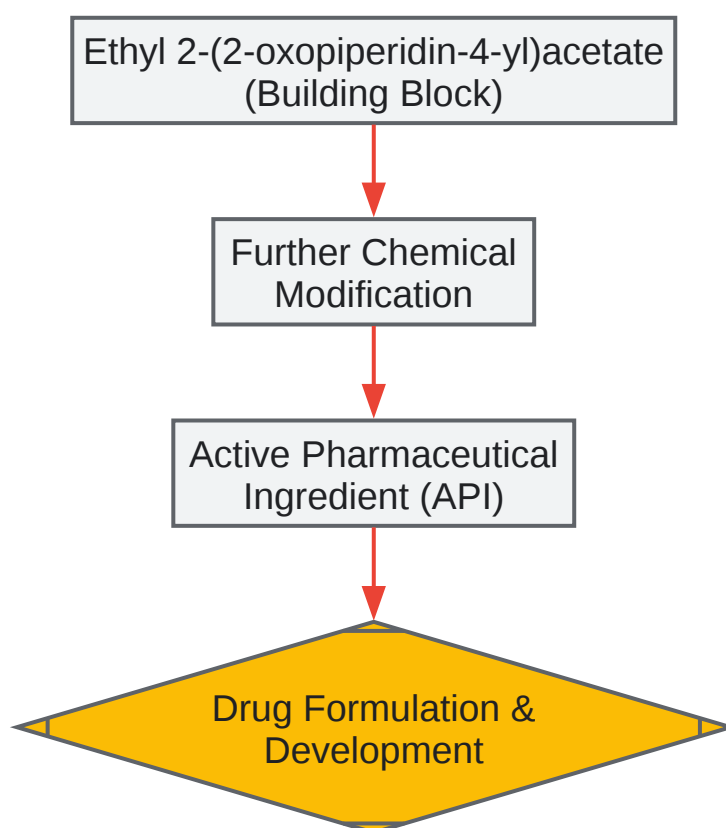
Visualizations

To further elucidate the concepts discussed, the following diagrams illustrate a representative experimental workflow and a logical pathway for the application of this compound in drug discovery.



[Click to download full resolution via product page](#)

Caption: A representative workflow for the synthesis of **Ethyl 2-(2-oxopiperidin-4-yl)acetate**.



[Click to download full resolution via product page](#)

Caption: Logical progression from a chemical intermediate to drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl (2-oxopiperidin-4-yl)acetate | 102943-18-0 [amp.chemicalbook.com]
- 2. Ethyl (2-oxopiperidin-4-yl)acetate | CAS#:102943-18-0 | Chemsrce [chemsrc.com]
- 3. mdpi.com [mdpi.com]
- 4. Efficient synthesis of ethyl 2-(oxazolin-2-yl)alkanoates via ethoxycarbonylketene-induced electrophilic ring expansion of aziridines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ethyl 2-(2-oxopyrrolidin-1-yl)acetate; CAS No.: 61516-73-2 [chemshuttle.com]
- To cite this document: BenchChem. [Molecular weight and formula of Ethyl 2-(2-oxopiperidin-4-yl)acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b598304#molecular-weight-and-formula-of-ethyl-2-2-oxopiperidin-4-yl-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com